

An In-depth Technical Guide on the Structure Elucidation of D-(+)-Cellotetraose Tetradecaacetate

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Compound of Interest

Compound Name: *D-(+)-Cellotetraose
Tetradecaacetate*

Cat. No.: *B15551347*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **D-(+)-Cellotetraose Tetradecaacetate**, a fully acetylated derivative of the cello-oligosaccharide, cellotetraose. The structure of this complex carbohydrate is confirmed through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This document outlines the key experimental methodologies and presents the expected spectroscopic data in a structured format to aid in the characterization of this compound.

Introduction

D-(+)-Cellotetraose Tetradecaacetate is a peracetylated form of D-(+)-Cellotetraose, a tetrasaccharide composed of four β -(1 \rightarrow 4) linked D-glucose units. The acetylation of the free hydroxyl groups enhances its solubility in organic solvents, making it more amenable to analysis by various spectroscopic techniques. The complete structural determination is crucial for its application in various fields, including as a standard for enzymatic assays and in the development of carbohydrate-based therapeutics.

Physicochemical Properties

A summary of the key physicochemical properties of **D-(+)-Cellotetraose Tetradecaacetate** is presented in Table 1.

Table 1: Physicochemical Properties of **D-(+)-Cellotetraose Tetradecaacetate**

Property	Value
CAS Number	83058-25-7
Molecular Formula	C ₅₂ H ₇₀ O ₃₅
Molecular Weight	1255.09 g/mol
Appearance	White Crystalline Solid
Melting Point	224-226 °C
Solubility	Soluble in Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Ethyl Acetate (EtOAc)

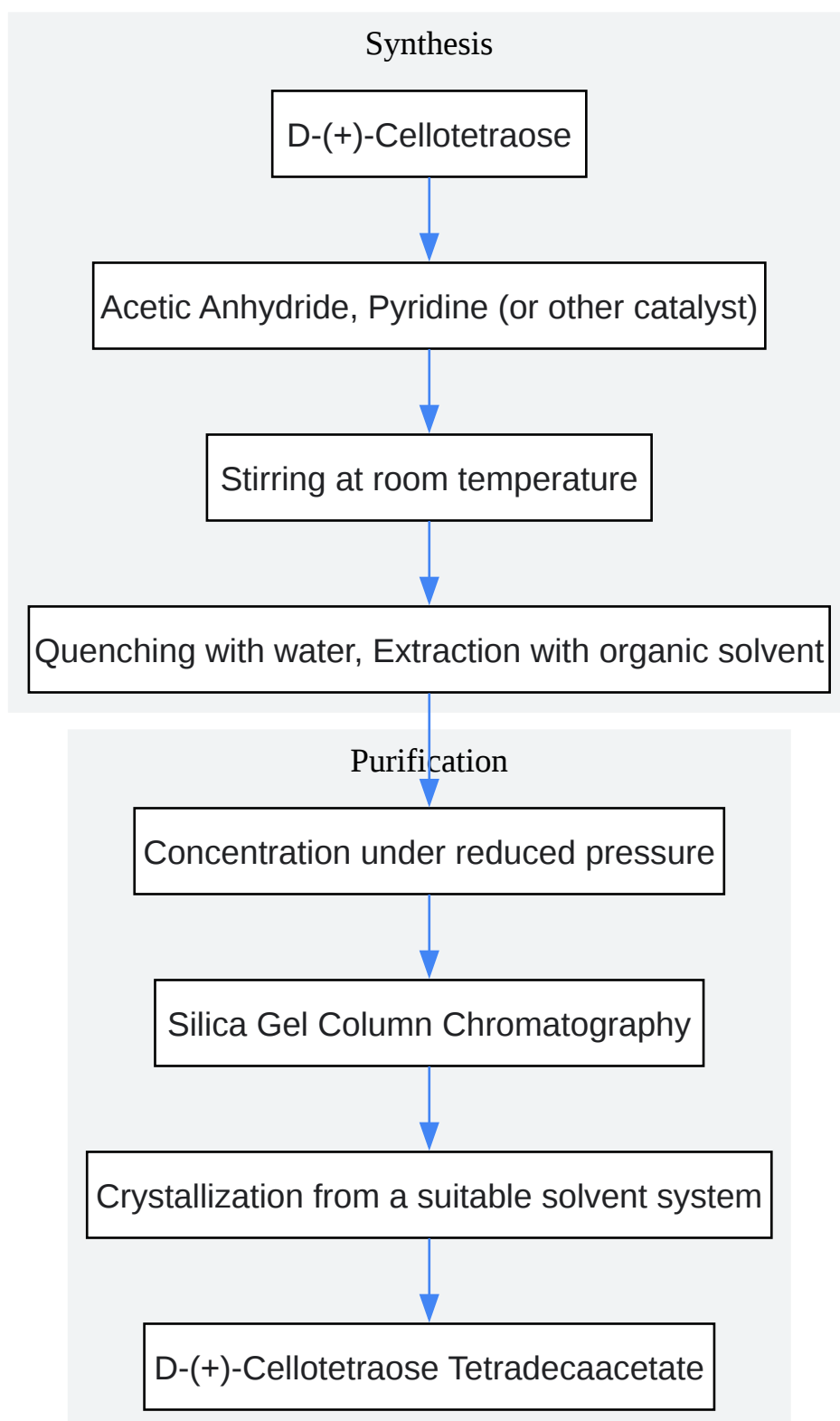
Experimental Protocols

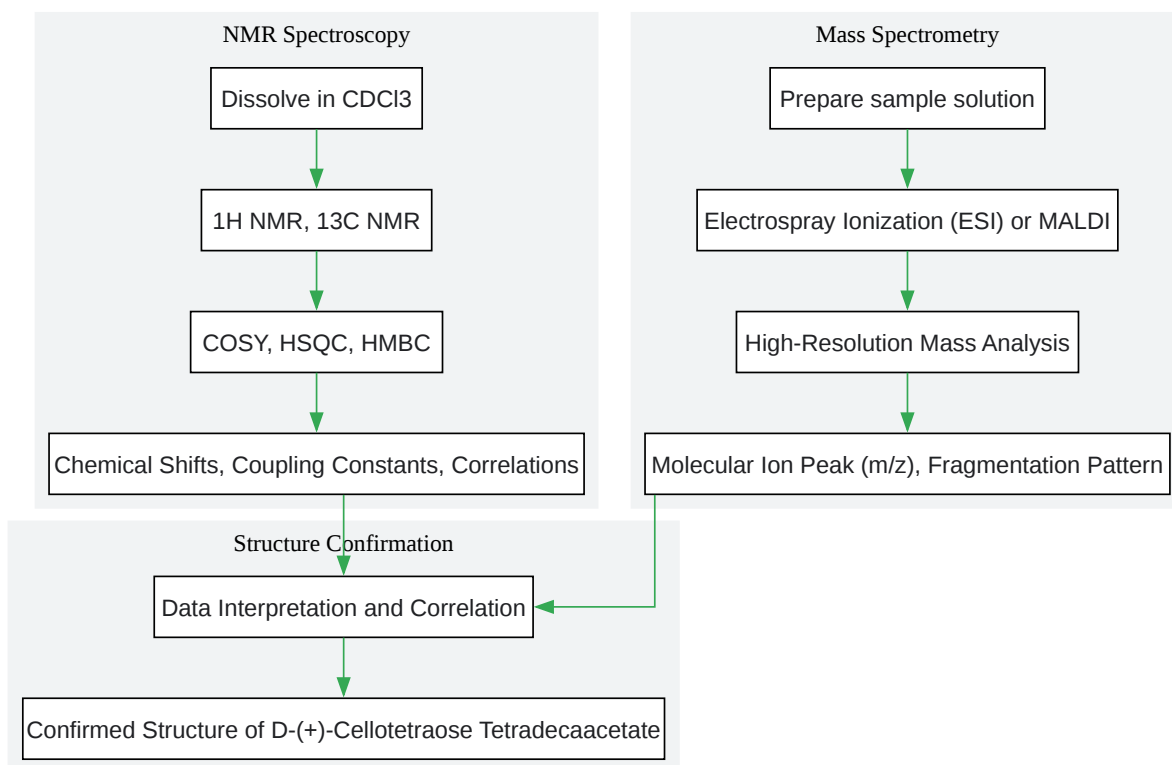
The structure elucidation of **D-(+)-Cellotetraose Tetradecaacetate** relies on a combination of synthesis, purification, and spectroscopic analysis.

Synthesis and Purification

A general protocol for the synthesis of **D-(+)-Cellotetraose Tetradecaacetate** involves the peracetylation of D-(+)-Cellotetraose.

Experimental Workflow: Synthesis and Purification





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